Spectroscopic Analysis of 2-Hexynoic Acid: A Technical Guide

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Compound of Interest

Compound Name:	*2-Hexynoic acid*
CAS No.:	*764-33-0*
Cat. No.:	*B1330585*

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This guide provides a comprehensive overview of the spectroscopic data for **2-hexynoic acid**, tailored for researchers, scientists, and professionals in drug development. The document presents nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data in structured tables, details the experimental protocols for data acquisition, and includes a visual representation of the general spectroscopic analysis workflow.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful analytical technique that provides detailed information about the molecular structure of a compound. The following tables summarize the proton (^{1}H) and carbon-13 (^{13}C) NMR data for **2-hexynoic acid**.

^{1}H NMR Data

The ^{1}H NMR spectrum of **2-hexynoic acid** exhibits distinct signals corresponding to the different proton environments in the molecule. The data presented below is based on typical chemical shifts and predicted multiplicities.

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Proton Assignment	Chemical Shift (δ) [ppm]	Multiplicity	Coupling Constant (J) [Hz]	Integration
-COOH	~10-12	Broad Singlet	-	1H
H-4 (-CH_2-)	~2.35	Triplet	~7.0	2H
H-5 (-CH_2-)	~1.63	Sextet	~7.0	2H
H-6 (-CH_3)	~1.02	Triplet	~7.0	3H

^{13}C NMR Data

The ^{13}C NMR spectrum provides information on the carbon framework of the molecule. The chemical shifts are indicative of the electronic environment of each carbon atom.

Carbon Assignment	Chemical Shift (δ) [ppm]
C-1 (-COOH)	~160-170
C-2 (-C≡)	~70-80
C-3 (-C≡)	~85-95
C-4 (-CH_2-)	~20-30
C-5 (-CH_2-)	~20-25
C-6 (-CH_3)	~10-15

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation. The IR spectrum of **2-hexynoic acid** shows characteristic absorption bands for the carboxylic acid and alkyne functionalities. The following data is based on the gas-phase IR spectrum from the NIST WebBook.[1]

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Wavenumber (cm^{-1})	Vibrational Mode	Functional Group
~2500-3300 (broad)	O-H stretch	Carboxylic Acid
~2970, 2940, 2880	C-H stretch (sp^3)	Alkyl Chain
~2240	C≡C stretch	Alkyne
~1710 (strong)	C=O stretch	Carboxylic Acid
~1460, 1380	C-H bend	Alkyl Chain
~1200-1300	C-O stretch	Carboxylic Acid
~930 (broad)	O-H bend	Carboxylic Acid

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a compound. The data below is based on the electron ionization (EI) mass spectrum from the NIST WebBook.[1] The molecular ion peak ($[M]^+$) is observed at m/z 112, corresponding to the molecular weight of **2-hexynoic acid**.

m/z	Relative Intensity (%)	Proposed Fragment
112	~10	$[M]^+$
97	~20	$[M - CH_3]^+$
83	~40	$[M - C_2H_5]^+$ or $[M - CHO]^+$
69	~100	$[M - COOH]^+$ (Propargyl cation)
55	~75	$[C_4H_7]^+$
41	~85	$[C_3H_5]^+$ (Allyl cation)
27	~60	$[C_2H_3]^+$

Experimental Protocols

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The following are detailed methodologies for the key spectroscopic experiments.

NMR Spectroscopy Protocol

- Sample Preparation: Dissolve approximately 5-10 mg of **2-hexynoic acid** in 0.5-0.7 mL of a deuterated solvent (e.g., $CDCl_3$) in a standard 5 mm NMR tube. Add a small amount of an internal standard, such as tetramethylsilane (TMS), for chemical shift referencing (0 ppm).
- Instrument Setup:
  - Spectrometer: A 400 MHz or higher field NMR spectrometer.
  - Nuclei: ^{1}H and ^{13}C.
  - Temperature: 298 K.
- ^{1}H NMR Data Acquisition:
  - Pulse Sequence: Standard single-pulse experiment.
  - Spectral Width: ~16 ppm.
  - Number of Scans: 16-32.
  - Relaxation Delay: 1-2 seconds.
- ^{13}C NMR Data Acquisition:
  - Pulse Sequence: Proton-decoupled single-pulse experiment.
  - Spectral Width: ~220 ppm.
  - Number of Scans: 1024 or more, depending on sample concentration.
  - Relaxation Delay: 2-5 seconds.
- Data Processing: Apply Fourier transformation, phase correction, and baseline correction to the acquired free induction decays (FIDs). Calibrate the chemical shift scale using the

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internal standard. Integrate the ^{1}H NMR signals and determine the multiplicities and coupling constants.

FT-IR Spectroscopy Protocol

- Sample Preparation: For a liquid sample like **2-hexynoic acid**, the Attenuated Total Reflectance (ATR) or neat liquid film method is suitable.[2][3][4]
  - ATR: Place a small drop of the neat liquid directly onto the ATR crystal (e.g., diamond or ZnSe).[2]
  - Neat Liquid Film: Place a drop of the liquid between two salt plates (e.g., NaCl or KBr) to form a thin film.[3]
- Instrument Setup:
  - Spectrometer: A Fourier-Transform Infrared (FT-IR) spectrometer.
  - Spectral Range: 4000-400 cm^{-1}.
  - Resolution: 4 cm^{-1}.
  - Number of Scans: 16-32.
- Data Acquisition: Record a background spectrum of the empty ATR crystal or clean salt plates. Then, record the sample spectrum. The instrument software will automatically ratio the sample spectrum to the background spectrum to produce the transmittance or absorbance spectrum.
- Data Processing: Identify the major absorption bands and their corresponding wavenumbers.

Mass Spectrometry (GC-MS) Protocol

- Sample Preparation:
  - Dissolve a small amount of **2-hexynoic acid** in a volatile organic solvent (e.g., dichloromethane or methanol).

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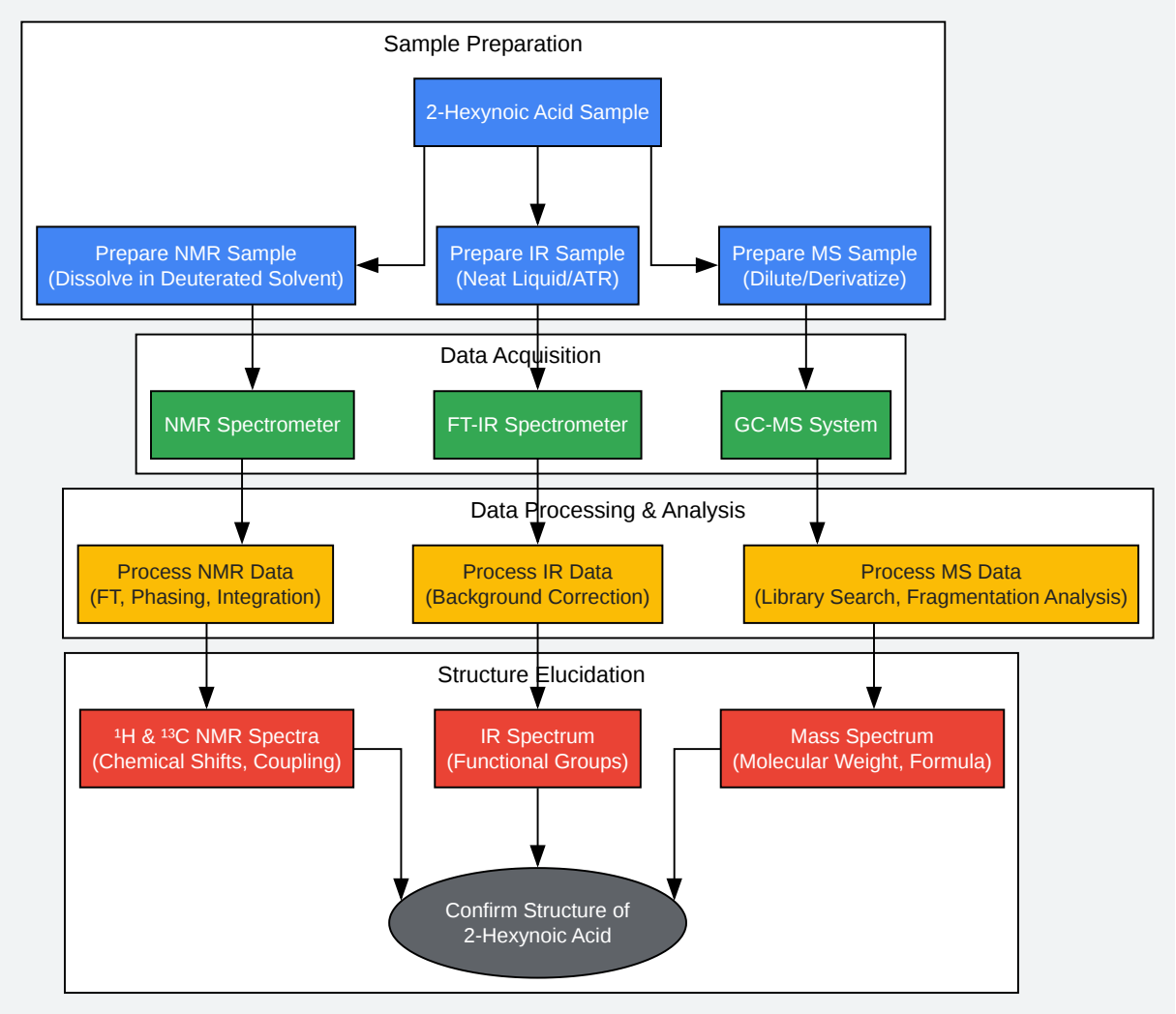
  - Derivatization (optional but recommended for better chromatographic performance): Convert the carboxylic acid to a more volatile ester (e.g., methyl ester) by reacting with a derivatizing agent like diazomethane or by using an esterification kit.[5]

- Instrument Setup:
  - System: A Gas Chromatograph coupled to a Mass Spectrometer (GC-MS).
  - GC Column: A non-polar or medium-polarity capillary column (e.g., DB-5ms).
  - Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
  - Injector Temperature: 250 °C.
  - Oven Temperature Program: Start at a low temperature (e.g., 50 °C), hold for a few minutes, then ramp to a high temperature (e.g., 280 °C) to ensure elution of the analyte.
- Mass Spectrometer Setup:
  - Ionization Mode: Electron Ionization (EI) at 70 eV.
  - Mass Analyzer: Quadrupole or Time-of-Flight (TOF).
  - Scan Range: m/z 35-300.
  - Ion Source Temperature: 230 °C.
  - Transfer Line Temperature: 280 °C.
- Data Acquisition and Processing: Inject a small volume (e.g., 1 µL) of the prepared sample into the GC. The separated components will enter the mass spectrometer for ionization and detection. Analyze the resulting mass spectrum to identify the molecular ion and major fragment ions.

Spectroscopic Analysis Workflow

The following diagram illustrates the general workflow for the spectroscopic analysis of a chemical compound like **2-hexynoic acid**.

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